

Environmental Fate and Behavior of Inpyrfluxam: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Inpyrfluxam*

Cat. No.: *B6594776*

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Introduction

Inpyrfluxam is a broad-spectrum fungicide belonging to the succinate dehydrogenase inhibitor (SDHI) class of chemicals. Its efficacy against a range of fungal pathogens has led to its use in various agricultural settings. Understanding the environmental fate and behavior of **Inpyrfluxam** is crucial for assessing its potential ecological impact and ensuring its safe and sustainable use. This technical guide provides a comprehensive overview of the core environmental fate processes of **Inpyrfluxam**, including its degradation in soil and aquatic systems, mobility, and potential for bioaccumulation. The information is presented with detailed experimental protocols and quantitative data summarized for clarity.

Physicochemical Properties

A fundamental understanding of the physicochemical properties of a compound is essential for predicting its environmental behavior.

Property	Value	Reference
Molecular Formula	C ₂₁ H ₂₃ F ₂ N ₃ O	
Molecular Weight	387.43 g/mol	
Water Solubility	16.4 mg/L (at 20°C)	[1]
Vapor Pressure	9.00 x 10 ⁻¹⁰ mmHg (at 25°C)	[1]
Octanol-Water Partition Coefficient (log K _{ow})	3.65	[1]

Environmental Fate and Behavior Data

The following tables summarize the key quantitative data regarding the environmental fate of Inpyrfluxam.

Table 1: Hydrolysis and Photolysis

Medium	Condition	Endpoint	Value	Reference
Aqueous Buffer	pH 5, 7, 9 (50°C)	Half-life	Stable	[1]
Water	Photolysis (pH 7)	Half-life	Stable	[1]
Soil	Photolysis	Insignificant degradation		

Table 2: Aerobic and Anaerobic Degradation in Soil

Condition	Soil Type	Temperature	Half-life (days)	Reference
Aerobic	Not specified	20°C	121 - 1720	[2]
Anaerobic	Not specified	20°C	1212	[2]

Table 3: Degradation in Water-Sediment Systems

System	Condition	Endpoint	Value (days)	Reference
Water-Sediment	Aerobic, Illuminated	Half-life	16 - 18	[3]
Water-Sediment	Aerobic, Dark	No significant degradation	[3]	
Sterilized Water- Sediment	Aerobic, Illuminated	No significant degradation	[3]	

Table 4: Mobility

Parameter	Value	Classification	Reference
Koc	691 L/kgoc	Moderately Mobile	[2]

Table 5: Bioaccumulation

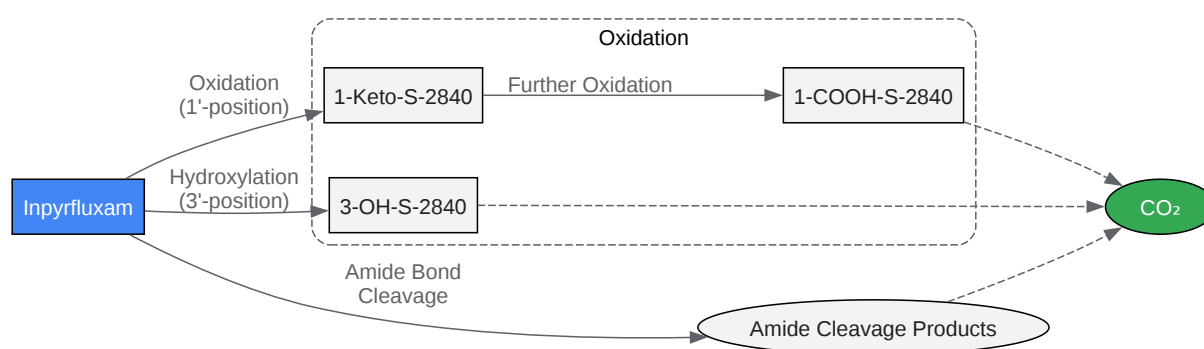
Organism	Exposure Route	Parameter	Value	Reference
Fish	Aqueous	Steady-state BCF (low dose)	173	[1]
Fish	Aqueous	Steady-state BCF (high dose)	190	[1]

Degradation Pathways and Major Metabolites

Inpyrfluxam degrades in the environment through several pathways, primarily involving oxidation. The major degradation products identified in environmental fate studies are:

- 3-OH-S-2840: 3-hydroxy-S-2840
- 1-COOH-S-2840: 1-carboxy-S-2840
- 1-Keto-S-2840: 1-keto-S-2840

Under illuminated conditions in water-sediment systems, **Inpyrfluxam** preferentially undergoes oxidation at the 1'- and 3'-positions of the indane ring, followed by cleavage of the amide linkage.[3] Carboxylation at the 1'-position of the indane ring is notably accelerated in the presence of photosynthetic microorganisms.[3]



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Proposed degradation pathway of **Inpyrfluxam** in the environment.

Experimental Protocols

The environmental fate of **Inpyrfluxam** has been assessed through a series of standardized laboratory studies, generally following the Organization for Economic Co-operation and Development (OECD) guidelines.

Hydrolysis (as per OECD Guideline 111)

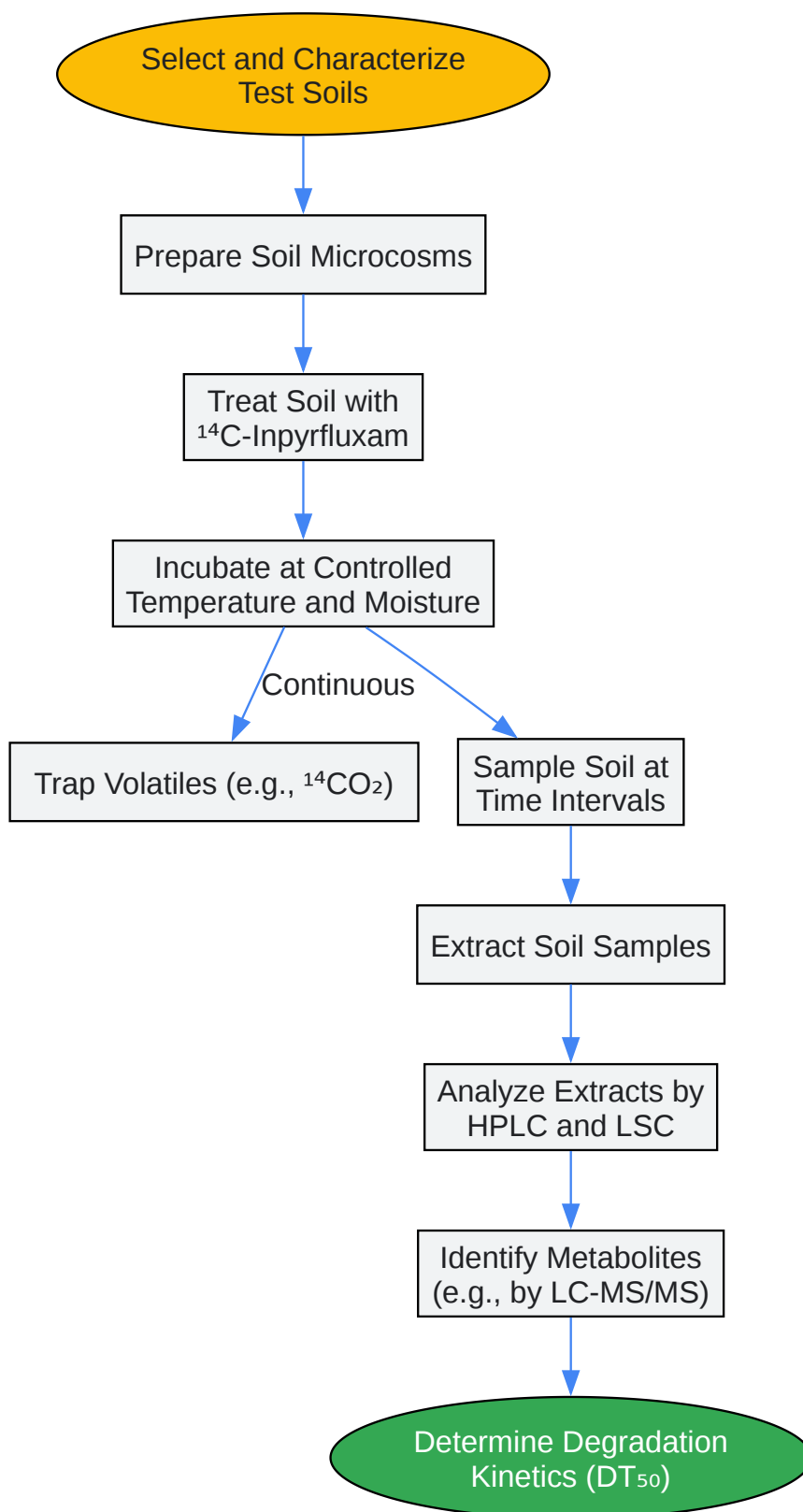
The hydrolytic stability of **Inpyrfluxam** was evaluated in sterile aqueous buffer solutions at pH 5, 7, and 9. The test substance, at a concentration not exceeding its water solubility, was incubated in the dark at a constant temperature of 50°C. Samples were collected at various time intervals and analyzed for the parent compound and potential degradation products using High-Performance Liquid Chromatography (HPLC) with a suitable detector. The results indicated that **Inpyrfluxam** is stable to hydrolysis under these conditions.[1]

Photolysis in Water (as per OECD Guideline 316)

The photolytic degradation of **Inpyrfluxam** was investigated in a sterile aqueous buffer solution (pH 7). The test solution was exposed to a light source simulating natural sunlight. Control samples were incubated in the dark to differentiate between photolytic and other degradation processes. The concentration of **Inpyrfluxam** was monitored over time using HPLC. The study concluded that **Inpyrfluxam** is stable to photolysis in water.^[1]

Aerobic Soil Metabolism (as per OECD Guideline 307)

The aerobic degradation of **Inpyrfluxam** was studied in various agricultural soils. The general workflow for such a study is outlined below.



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